

# An In-depth Technical Guide to 3-Bromo-5-methylbenzonitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromo-5-methylbenzonitrile

Cat. No.: B157054

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-5-methylbenzonitrile**, a key aromatic nitrile compound with applications in organic synthesis and medicinal chemistry. This document details its chemical identity, physicochemical properties, and structural information.

## Core Compound Information

Chemical Identity:

- IUPAC Name: **3-Bromo-5-methylbenzonitrile**
- CAS Number: 124289-21-0
- Molecular Formula: C<sub>8</sub>H<sub>6</sub>BrN
- Synonyms: 3-Bromo-5-methyl-benzonitrile, Benzonitrile, 3-bromo-5-methyl-

Physicochemical Properties:

A summary of the key physicochemical properties of **3-Bromo-5-methylbenzonitrile** is presented in the table below.

Property	Value
Molecular Weight	196.04 g/mol
Appearance	White to off-white solid
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrN

## Chemical Structure

The chemical structure of **3-Bromo-5-methylbenzonitrile** consists of a benzene ring substituted with a bromo group, a methyl group, and a nitrile group at positions 3, 5, and 1, respectively.

Caption: Chemical structure of **3-Bromo-5-methylbenzonitrile**.

## Experimental Data

### Synthesis

A detailed, peer-reviewed experimental protocol for the synthesis of **3-Bromo-5-methylbenzonitrile** is not readily available in the public domain. However, its synthesis can be conceptually approached through established organic chemistry reactions. A plausible synthetic route would involve the Sandmeyer reaction of 3-amino-5-methylbenzonitrile or the bromination of 3-methylbenzonitrile. It is crucial for researchers to develop and validate a specific synthetic protocol based on these general methods, ensuring proper safety precautions and reaction optimization.

## Spectroscopic Data

Detailed <sup>1</sup>H and <sup>13</sup>C NMR spectra for **3-Bromo-5-methylbenzonitrile** are not consistently available in public spectral databases. Commercial suppliers may provide this data upon request with a purchase. For researchers planning to synthesize or use this compound, it is highly recommended to perform their own spectroscopic analysis to confirm the identity and purity of the material.

## Applications in Research and Development

**3-Bromo-5-methylbenzonitrile** serves as a valuable building block in the synthesis of more complex molecules. The presence of three distinct functional groups—nitrile, bromo, and methyl—on the aromatic ring allows for a variety of chemical transformations. This makes it a useful intermediate for the development of novel pharmaceutical compounds and other specialized chemicals. The nitrile group can be hydrolyzed to a carboxylic acid or reduced to an amine, while the bromo group can participate in cross-coupling reactions to form new carbon-carbon or carbon-heteroatom bonds.

- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Bromo-5-methylbenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b157054#3-bromo-5-methylbenzonitrile-cas-number-and-structure>

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)